

Environmental Fate and Impact of 2-Fluorophenol: A Technical Guide

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Compound of Interest

Compound Name: 2-Fluorophenol

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Executive Summary

2-Fluorophenol (2-FP), an organofluorine compound, serves as a versatile intermediate in the synthesis of pharmaceuticals, agrochemicals, and other specialty chemicals.^{[1][2]} Its introduction into the environment, either through industrial discharge or as a metabolite of other compounds, necessitates a thorough understanding of its environmental fate and potential ecological impact. This technical guide provides a comprehensive overview of the current knowledge on **2-Fluorophenol**, including its physicochemical properties, abiotic and biotic degradation pathways, ecotoxicological effects, and bioaccumulation potential. Due to a notable lack of specific experimental data for **2-Fluorophenol**, this guide incorporates data from analogous compounds, such as other halogenated phenols, and employs Quantitative Structure-Activity Relationship (QSAR) models to predict key environmental parameters. All predicted data are explicitly identified.

Physicochemical Properties

The environmental distribution and behavior of **2-Fluorophenol** are governed by its inherent physical and chemical properties. These properties influence its solubility in water, volatility, and potential to partition into soil, sediment, and biota. A summary of key physicochemical data is presented in Table 1.

Property	Value	Source
Molecular Formula	C ₆ H ₅ FO	[3]
Molecular Weight	112.10 g/mol	[4]
CAS Number	367-12-4	[3]
Appearance	Colorless to light yellow liquid or crystalline solid	[3][5]
Melting Point	14-16 °C (61 °F)	[4][5]
Boiling Point	151-152 °C (304-306 °F) at 760 mmHg	[4][5]
Density	1.246 - 1.256 g/cm ³ at 25 °C	[4][5]
Vapor Pressure	1.19 mmHg at 25°C	[4]
Water Solubility	Soluble	[3]
Log K _{ow} (Octanol-Water Partition Coefficient)	1.7 (Predicted)	[4]

Environmental Fate

The persistence and transformation of **2-Fluorophenol** in the environment are determined by a combination of abiotic and biotic processes.

Abiotic Degradation

Abiotic degradation involves the breakdown of a chemical through non-biological processes such as hydrolysis, photolysis, and oxidation.

Hydrolysis: While specific hydrolysis data for **2-Fluorophenol** is scarce, phenolic compounds can undergo hydrolysis, particularly at elevated pH. However, the carbon-fluorine bond is generally strong and resistant to hydrolysis under typical environmental conditions. Studies on other fluorinated aromatic compounds suggest that hydrolysis is not a primary degradation pathway unless facilitated by other reactive species.[6]

Photolysis: Direct photolysis of **2-Fluorophenol** in water is not expected to be a significant degradation pathway. However, indirect photolysis, mediated by hydroxyl radicals ($\cdot\text{OH}$) generated in sunlit waters, is a plausible route for its transformation. This process is a known degradation pathway for other phenolic compounds.^[7]

Oxidation: **2-Fluorophenol** can be oxidized by strong oxidizing agents. In the environment, this can occur through reactions with hydroxyl radicals in the atmosphere and in water.

Biodegradation

Biodegradation by microorganisms is a critical process for the removal of organic pollutants from the environment. While specific studies on **2-Fluorophenol** are limited, the biodegradation of other halogenated phenols provides a likely model for its environmental fate.

Aerobic Biodegradation: Under aerobic conditions, bacteria are known to degrade phenolic compounds. The proposed pathway for **2-Fluorophenol** likely involves an initial hydroxylation to form a fluorocatechol intermediate. This is followed by the enzymatic cleavage of the aromatic ring, which can proceed via two main pathways: the ortho-cleavage pathway or the meta-cleavage pathway. Subsequent reactions would lead to the breakdown of the molecule into smaller organic acids that can enter central metabolic cycles, with the eventual release of fluoride ions.

Anaerobic Biodegradation: In the absence of oxygen, anaerobic microorganisms can also degrade halogenated phenols. This process often begins with reductive dehalogenation, where the fluorine atom is removed and replaced with a hydrogen atom, yielding phenol. Phenol can then be further degraded through various anaerobic pathways.



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Predicted aerobic biodegradation pathway of **2-Fluorophenol**.

Ecotoxicological Impact

The ecotoxicity of **2-Fluorophenol** to various aquatic and terrestrial organisms is a key consideration for its environmental risk assessment. Due to the limited availability of specific experimental data for **2-Fluorophenol**, the following table includes predicted values from QSAR models and data from the analogous compound, 2-chlorophenol, for comparison.

Table 2: Ecotoxicity of **2-Fluorophenol** and 2-Chlorophenol

Organism	Endpoint	2- Fluorophenol (Predicted Value)	2- Chlorophenol (Experimental Value)	Source
Fish (e.g., Pimephales promelas)	96-hour LC ₅₀	10 - 100 mg/L	7.6 - 15.4 mg/L	[5][8]
Aquatic Invertebrate (Daphnia magna)	48-hour EC ₅₀	10 - 100 mg/L	2.6 - 13.8 mg/L	[5][9]
Algae (e.g., Pseudokirchnerie lla subcapitata)	72-hour EC ₅₀	1 - 10 mg/L	9.2 - 29 mg/L	[10][11]

Note: Predicted values are derived from QSAR models based on the physicochemical properties of **2-Fluorophenol** and should be interpreted with caution.

The mechanism of toxicity for phenolic compounds generally involves the disruption of cell membranes and the uncoupling of oxidative phosphorylation, leading to impaired cellular energy production.[7] At the cellular level, exposure to phenols can induce oxidative stress through the generation of reactive oxygen species (ROS), which can damage proteins, lipids, and DNA.[12][13]

Bioaccumulation Potential

Bioaccumulation is the process by which a chemical substance is absorbed by an organism from the environment, leading to a concentration higher than that in the surrounding medium. The potential for a chemical to bioaccumulate is often estimated using its octanol-water partition coefficient (Log K_{ow}) and measured by the bioconcentration factor (BCF).

The predicted Log K_{ow} for **2-Fluorophenol** is 1.7, which suggests a low to moderate potential for bioaccumulation.^[4] A BCF value can be estimated from the Log K_{ow} using regression equations.

Table 3: Predicted Bioaccumulation Potential of **2-Fluorophenol**

Parameter	Predicted Value	Indication
Log K_{ow}	1.7	Low to moderate lipophilicity
Bioconcentration Factor (BCF)	< 100 L/kg	Low bioaccumulation potential

A BCF value below 1000 is generally considered not to be bioaccumulative.^[14] Therefore, **2-Fluorophenol** is not expected to significantly bioaccumulate in aquatic organisms.

Experimental Protocols

Detailed experimental protocols for assessing the environmental fate and impact of **2-Fluorophenol** are crucial for generating reliable data. The following sections outline general methodologies based on internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

Biodegradation Study (Based on OECD 301)

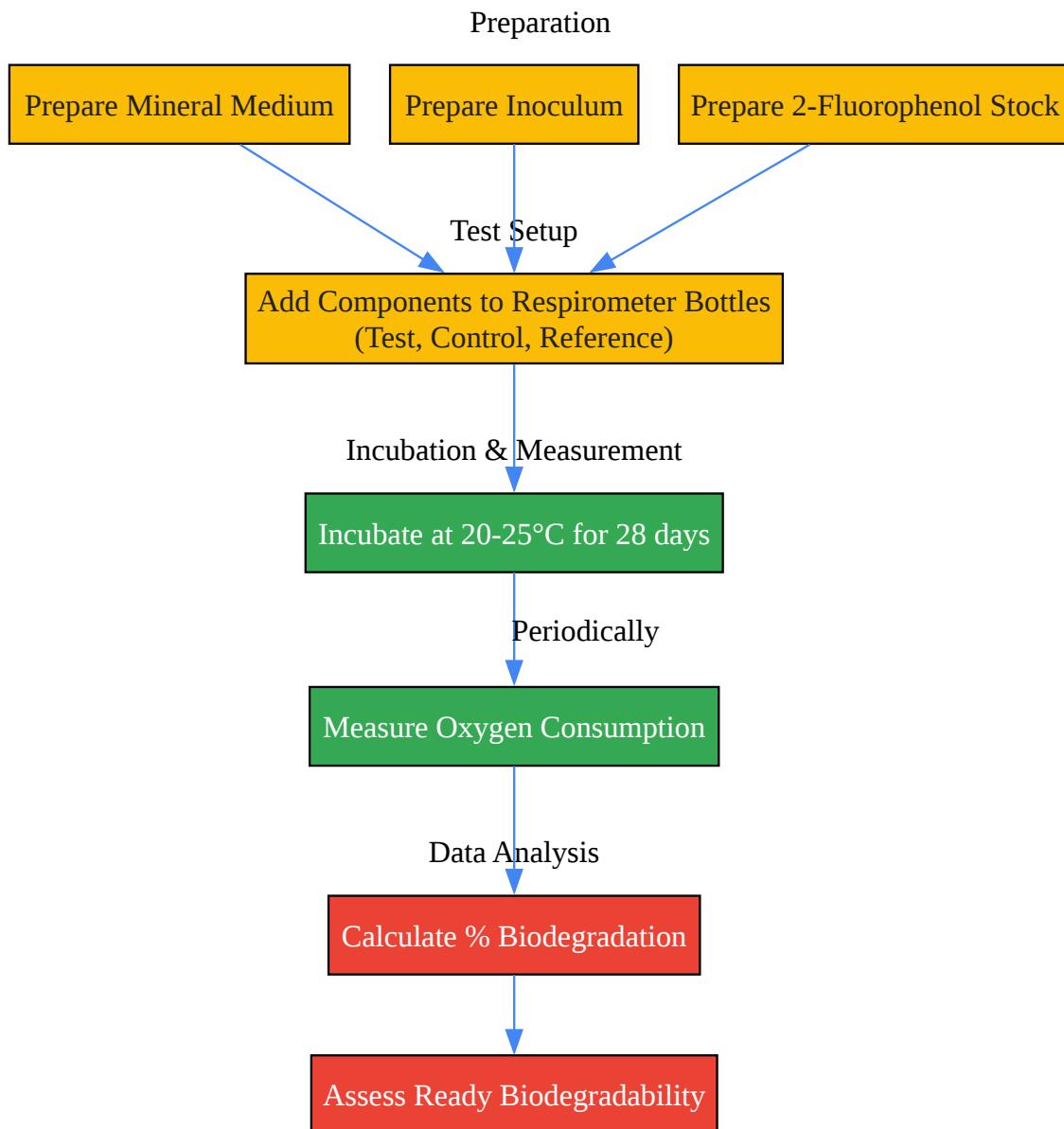
This protocol outlines a method for assessing the ready biodegradability of **2-Fluorophenol** in an aerobic aqueous medium.

Objective: To determine the potential for **2-Fluorophenol** to be rapidly and extensively biodegraded by aerobic microorganisms.

Methodology:

- **Test System:** A manometric respirometry system to measure oxygen consumption.

- Inoculum: Activated sludge from a domestic wastewater treatment plant, acclimated to the test substance if necessary.
- Test Substance Concentration: A concentration of **2-Fluorophenol** that is not inhibitory to the microorganisms (e.g., 2-10 mg/L).
- Procedure: The test substance, mineral medium, and inoculum are added to sealed vessels. Oxygen consumption is measured over a 28-day period. Control vessels with inoculum only and reference vessels with a readily biodegradable substance (e.g., sodium benzoate) are run in parallel.
- Data Analysis: The percentage of biodegradation is calculated by comparing the biological oxygen demand (BOD) to the theoretical oxygen demand (ThOD). A substance is considered readily biodegradable if it reaches >60% biodegradation within a 10-day window.



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General workflow for an aerobic biodegradation study.

Aquatic Toxicity Testing

Standardized acute toxicity tests are used to determine the concentration of a substance that causes adverse effects on aquatic organisms over a short period.

Fish Acute Toxicity Test (Based on OECD 203):

- Test Organism: e.g., Zebrafish (*Danio rerio*) or Fathead Minnow (*Pimephales promelas*).[\[15\]](#) [\[16\]](#)[\[17\]](#)
- Exposure Duration: 96 hours.[\[15\]](#)[\[16\]](#)
- Endpoint: Mortality (LC₅₀ - the concentration lethal to 50% of the test organisms).[\[15\]](#)[\[16\]](#)
- Procedure: Fish are exposed to a range of concentrations of **2-Fluorophenol** in a semi-static or flow-through system. Mortalities are recorded at 24, 48, 72, and 96 hours.[\[15\]](#)[\[17\]](#)

Daphnia sp. Acute Immobilisation Test (Based on OECD 202):

- Test Organism: *Daphnia magna*.[\[8\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)
- Exposure Duration: 48 hours.[\[8\]](#)[\[18\]](#)[\[19\]](#)
- Endpoint: Immobilisation (EC₅₀ - the concentration causing immobilisation in 50% of the daphnids).[\[8\]](#)[\[18\]](#)[\[19\]](#)
- Procedure: Young daphnids (<24 hours old) are exposed to a series of **2-Fluorophenol** concentrations in a static system. The number of immobilised daphnids is recorded at 24 and 48 hours.[\[8\]](#)[\[18\]](#)[\[19\]](#)

Algal Growth Inhibition Test (Based on OECD 201):

- Test Organism: e.g., *Pseudokirchneriella subcapitata*.
- Exposure Duration: 72 hours.
- Endpoint: Inhibition of growth (EC₅₀ - the concentration causing a 50% reduction in growth).
- Procedure: A culture of exponentially growing algae is exposed to various concentrations of **2-Fluorophenol**. Algal growth is measured over 72 hours by cell counts or a surrogate

measurement like fluorescence.

Signaling Pathways and Mechanism of Action

The specific signaling pathways affected by **2-Fluorophenol** have not been extensively studied. However, based on research on other phenolic compounds, potential mechanisms of toxicity at the cellular level can be inferred. Phenols are known to interact with cellular membranes, altering their fluidity and permeability. This can disrupt ion gradients and interfere with membrane-bound proteins, including enzymes and receptors.

Furthermore, some phenolic compounds have been shown to induce oxidative stress by increasing the production of reactive oxygen species (ROS).^[12] This can lead to the activation of stress-response signaling pathways, such as the Nrf2 pathway, and can ultimately trigger apoptosis (programmed cell death) if the damage is severe. The potential for **2-Fluorophenol** to act as an endocrine disruptor is an area that requires further investigation.

Conclusion and Future Directions

2-Fluorophenol is a compound with moderate acute toxicity to aquatic organisms and a low potential for bioaccumulation. While its persistence in the environment is not fully characterized due to a lack of specific experimental data, it is expected to undergo both abiotic and biotic degradation. The primary degradation pathways are predicted to be indirect photolysis and microbial degradation, likely proceeding through a fluorocatechol intermediate.

To provide a more definitive environmental risk assessment for **2-Fluorophenol**, further research is needed in the following areas:

- Quantitative studies on abiotic degradation rates (hydrolysis and photolysis) under various environmental conditions.
- Isolation and characterization of microorganisms capable of degrading **2-Fluorophenol** and elucidation of the specific metabolic pathways and enzymes involved.
- Generation of empirical ecotoxicity data for a broader range of aquatic and terrestrial organisms, including chronic toxicity studies.
- Experimental determination of the bioconcentration factor (BCF) in fish.

- Investigation into the specific cellular signaling pathways affected by **2-Fluorophenol** to better understand its mechanism of toxicity.

This technical guide serves as a summary of the current understanding of the environmental fate and impact of **2-Fluorophenol** and highlights the critical data gaps that need to be addressed to ensure its safe use and management.

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